

Application Notes & Protocols: Cryo-EM Structural Analysis of the Argyrin-Ribosome Complex

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Compound of Interest

Compound Name: *Argyrin G*
Cat. No.: *B15562596*

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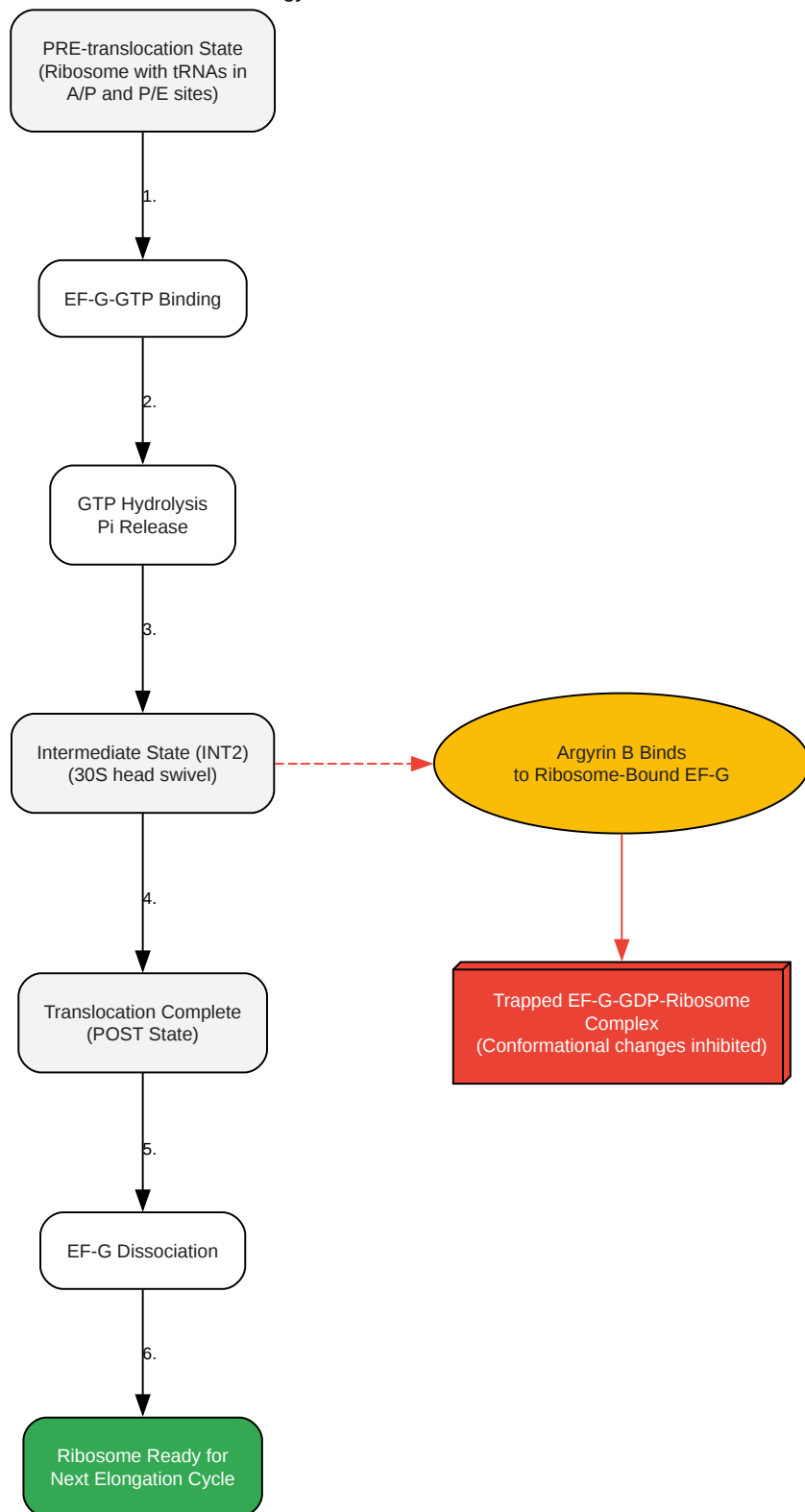
Audience: Researchers, scientists, and drug development professionals.

Introduction: Argyrins are a class of naturally produced cyclic octapeptides with significant antimicrobial properties, particularly against multidrug-resistant bacteria like *Pseudomonas aeruginosa*.^{[1][2]} Their mechanism of action involves the inhibition of protein synthesis, a critical cellular process, making them a promising avenue for novel antibiotic development.^[2] ^[3] Understanding the precise molecular interactions between argyrins and their target is paramount for structure-based drug design and optimization. This document details the application of Cryo-Electron Microscopy (Cryo-EM) to elucidate the high-resolution structure of the Argyrin B (ArgB), a representative member of the argyrin family, in complex with the bacterial ribosome and Elongation Factor G (EF-G). The findings reveal that ArgB traps EF-G on the ribosome, stalling the process of translocation during protein synthesis.^{[1][4]}

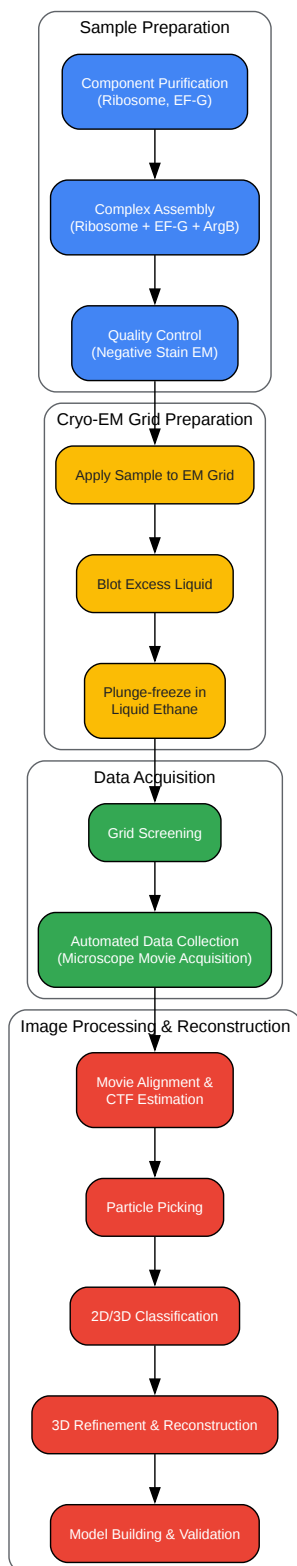
Mechanism of Action: Structural and kinetic analyses have demonstrated that Argyrin B does not prevent EF-G from binding to the ribosome, as previously suggested. Instead, it binds to EF-G once it is already associated with the ribosome.^{[1][4]} ArgB occupies a distinct site on EF-G, at the interface of domains III and V.^{[1][5]} This binding event locks EF-G in a specific conformation after GTP hydrolysis, thereby inhibiting the subsequent conformational changes

required for the completion of tRNA and mRNA translocation and the eventual release of EF-G from the ribosome.[2][4] This mechanism effectively traps the ribosome in an intermediate state of translocation, leading to a halt in protein synthesis.[3]

Mechanism of Argyrin B Action on Ribosomal Translocation



General Workflow for Cryo-EM Structural Analysis

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References

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- [2. pnas.org \[pnas.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. The cyclic octapeptide antibiotic argyrin B inhibits translation by trapping EF-G on the ribosome during translocation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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